

Glycyl-dl-serine melting point 207°C

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Compound Focus: Glycyl-dl-serine

CAS No.: 687-38-7

Cat. No.: S750447

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Physical and Chemical Properties

The table below summarizes the key identified physical and chemical properties for **Glycyl-DL-serine** (CAS No. 687-38-7):

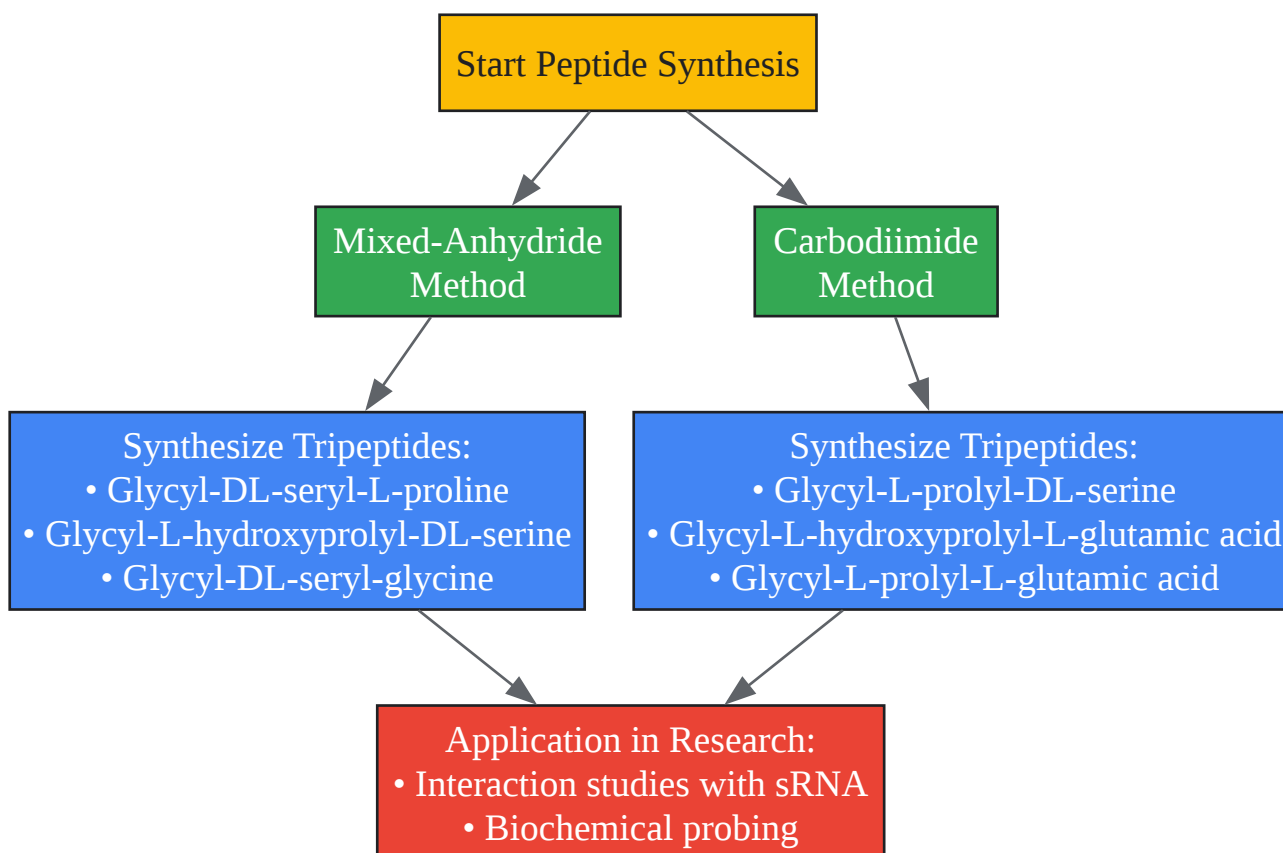
Property	Value
CAS Registry Number	687-38-7 [1]
Molecular Formula	C ₅ H ₁₀ N ₂ O ₄ [1] [2] [3]
Molecular Weight	162.14 g/mol [1] [4]
Melting Point	207 °C [1] [3] [4]
Appearance	White to Off-White solid [1] [4]
Solubility	Slightly soluble in water and acidic aqueous solutions [1] [4]
pKa (at 25°C)	2.98 [1] [4]
Density	1.4394 (rough estimate) [1] [4]
Storage	-20°C [1] [2]

Applications and Synthesis Protocols

Glycyl-DL-serine serves as a building block in chemical and biochemical research.

- **Primary Research Use:** The compound is used in **proton magnetic resonance studies** of the interaction between amino acids, dipeptides, and sRNA [1].
- **Application in Tripeptide Synthesis:** Search results indicate its use as a component in synthesizing various tripeptides, such as **Glycyl-DL-seryl-L-proline** and **Glycyl-DL-seryl-glycine** [5]. These syntheses employed standard peptide coupling methods:
 - **Mixed-Anhydride Method** [5]
 - **Carbodiimide Method** [5]

The experimental workflow for its use in peptide synthesis can be summarized as follows:



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Safety and Handling Information

While a full toxicological profile is not available, the following safety and handling precautions are recommended:

- **Personal Protective Equipment (PPE):** Wear **protective gloves, safety glasses** or goggles, and **protective clothing** to avoid skin and eye contact and inhalation of dust [2].
- **Engineering Controls:** Use **local exhaust ventilation** to prevent the dispersion of dust [2].
- **Storage:** Store in a **tightly closed container** in a **cool, dark, and dry place** at **-20°C**, away from oxidizing agents [1] [2].
- **Accidental Release Measures:** Prevent dust from dispersing. Sweep up and collect spilled material into a sealed container for disposal according to local regulations [2].
- **Hazardous Decomposition:** Upon combustion, it may decompose to produce **carbon monoxide, carbon dioxide, and nitrogen oxides (NOx)** [2].

Conclusion

Glycyl-DL-serine is a defined chemical entity with key physical parameters like a melting point of 207 °C. Its primary value lies in its role as a reagent in **biochemical research** and **peptide synthesis**. As with any laboratory chemical, appropriate safety practices should be followed during handling and storage.

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References

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To cite this document: Smolecule. [Glycyl-dl-serine melting point 207°C]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b750447#glycyl-dl-serine-melting-point-207-c>]

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